

Physical properties like boiling point and density of 3-Methoxypyrrolidine

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Compound of Interest

Compound Name: 3-Methoxypyrrolidine

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A Technical Guide to the Physical Properties of 3-Methoxypyrrolidine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key physical properties of **3-Methoxypyrrolidine**, a heterocyclic organic compound. The data and protocols presented herein are intended to support research and development activities, particularly in the fields of medicinal chemistry and material science.

Core Physical and Chemical Properties

3-Methoxypyrrolidine is a colorless to light yellow liquid at room temperature.^[1] It is a pyrrolidine derivative characterized by a methoxy group at the 3-position. Understanding its physical properties is crucial for its proper handling, storage, and application in chemical synthesis and formulation.

Data Summary

The quantitative physical properties of **3-Methoxypyrrolidine** are summarized in the table below for quick reference. These values have been aggregated from various chemical data sources.

Property	Value	Notes
Molecular Formula	C ₅ H ₁₁ NO	[2]
Molecular Weight	101.15 g/mol	[2]
CAS Number	62848-20-8	For racemic mixture[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	122.9 - 123 °C	At 760 mmHg
Density	0.94 g/cm ³	
Flash Point	35 - 35.2 °C	
Vapor Pressure	13.6 mmHg	At 25 °C
Refractive Index	1.445	
pKa	9.49 ± 0.10	Predicted
Storage Temperature	2-8 °C	Protect from light[1]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory protocols for measuring the boiling point and density of liquid compounds like **3-Methoxypyrrolidine**.

Determination of Boiling Point (Capillary Method)

The capillary method, often carried out in a Thiele tube, is a common and reliable technique for determining the boiling point of small quantities of a liquid.

Apparatus and Materials:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)

- Small test tube (e.g., fusion tube)
- Heat-stable fluid (e.g., mineral oil, silicone oil)
- Heating source (e.g., Bunsen burner, hot plate)
- Sample of **3-Methoxypyrrolidine**

Procedure:

- **Sample Preparation:** Fill the small test tube with the liquid sample to a depth of 2-3 cm.
- **Capillary Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer bulb.
- **Heating:** Immerse the assembly into the Thiele tube containing the heating fluid, ensuring the liquid level is above the sample but below the opening of the test tube.^[1]
- **Observation:** Gently heat the side arm of the Thiele tube.^[3] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^{[1][3]} At this point, turn off the heat and allow the apparatus to cool slowly.
- **Temperature Recording:** The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to be drawn into the capillary tube.^[1] Record this temperature.

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a glass flask with a precise, known volume. This method is based on measuring the mass of a known volume of the liquid.

Apparatus and Materials:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath
- Thermometer
- Sample of **3-Methoxypyrrolidine**
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

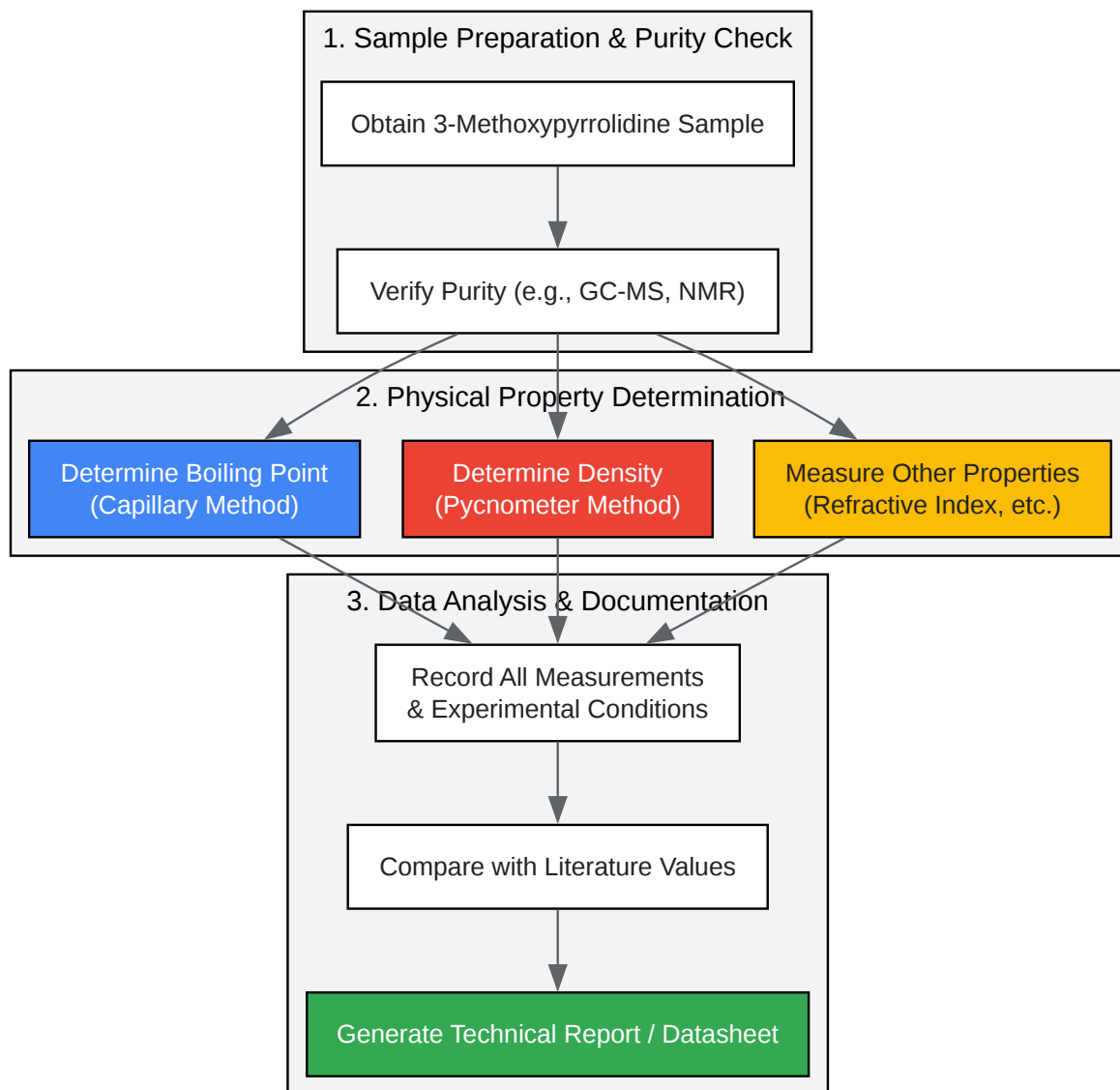
Procedure:

- Calibration of Pycnometer:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on the analytical balance (mass m_1).
 - Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a constant temperature bath (e.g., 20 °C or 25 °C) until it reaches thermal equilibrium.
 - Remove the pycnometer, carefully dry the exterior, and weigh it (mass m_2).
 - The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at the specific temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- Measurement of Sample Density:
 - Empty the pycnometer, rinse it with acetone, and dry it completely.
 - Fill the dry pycnometer with **3-Methoxypyrrolidine**.

- Follow the same procedure of thermal equilibration in the constant temperature bath, drying the exterior, and weighing the filled pycnometer (mass m_3).
- Calculation:
 - The mass of the **3-Methoxypyrrolidine** sample is $m_{\text{sample}} = m_3 - m_1$.
 - The density of the sample (ρ_{sample}) is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer: $\rho_{\text{sample}} = (m_3 - m_1) / V$.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid chemical such as **3-Methoxypyrrolidine**.



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Caption: Workflow for Physical Property Characterization.

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